

laboratory handling and safety precautions for 3-Nonoxypropan-1-amine

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Compound of Interest

Compound Name: 3-Nonoxypropan-1-amine

Cat. No.: B15181736

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Application Notes and Protocols for 3-Nonoxypropan-1-amine

Disclaimer: **3-Nonoxypropan-1-amine** is a specialty chemical for which a comprehensive, publicly available safety and toxicological profile is limited. The following handling procedures, safety precautions, and protocols are based on data from structurally similar aliphatic amines and alkoxypropanamines. Researchers, scientists, and drug development professionals must exercise extreme caution and should perform a thorough risk assessment before handling this compound. All laboratory work should be conducted by trained personnel in a controlled environment.

Hazard Identification and Classification

Based on analogous compounds, **3-Nonoxypropan-1-amine** is anticipated to be a corrosive, and potentially flammable, liquid that can cause severe skin burns and eye damage.^{[1][2][3]} It may also be harmful if swallowed or inhaled and could cause respiratory irritation.^{[4][5][6]}

Anticipated GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[2][3]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.[6]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[3][6]
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation.[5]
Flammable Liquids	3	H226: Flammable liquid and vapor.[2]

Physical and Chemical Properties (Data from Analogous Compounds)

Quantitative data for **3-Nonoxypropan-1-amine** is not readily available. The following table presents data for structurally similar compounds to provide an estimation of its properties.

Property	3-Methoxypropylamine	3-Amino-1-propanol	N,N-Dimethyl-1,3-propanediamine
CAS Number	5332-73-0[1][2]	156-87-6[5]	109-55-7[4]
Molecular Formula	C4H11NO[2]	C3H9NO[7]	C5H14N2
Molecular Weight	89.14 g/mol [2]	75.11 g/mol [7]	102.18 g/mol
Appearance	Colorless liquid	Colorless to pale yellow liquid[7]	Colorless to Yellow Liquid[4]
Odor	Amine-like[4]	Fishy odor[7]	Pungent odor (Amine like)[4]
Boiling Point	118-119 °C	187-189 °C	133-135 °C
Flash Point	27 °C	96 °C	32 °C
Solubility	Soluble in water[5]	Partially soluble in water[8]	Information not available

Experimental Protocols

General Handling and Storage Protocol

Objective: To outline the standard procedure for the safe handling and storage of **3-Nonoxypropan-1-amine**.

Materials:

- **3-Nonoxypropan-1-amine**
- Chemically resistant gloves (Nitrile or Neoprene)
- Splash-proof safety goggles and a face shield
- Flame-retardant laboratory coat
- Appropriate respiratory protection (if not handled in a fume hood)

- Chemically resistant secondary containers
- Spill kit for corrosive and flammable liquids

Procedure:

- Personal Protective Equipment (PPE): Before handling, don a flame-retardant lab coat, chemically resistant gloves, splash-proof safety goggles, and a face shield.[\[2\]](#)[\[9\]](#)[\[10\]](#)
- Ventilation: All handling of **3-Nonoxypropan-1-amine** must be performed in a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)[\[11\]](#)
- Dispensing:
 - Ground all containers and receiving equipment to prevent static discharge, which could ignite flammable vapors.[\[10\]](#)[\[11\]](#)
 - Use only non-sparking tools.[\[11\]](#)
 - Slowly transfer the liquid to avoid splashing.
- Storage:
 - Store in a cool, dry, well-ventilated area designated for corrosive and flammable liquids.[\[5\]](#)[\[10\]](#)[\[11\]](#)
 - Keep the container tightly closed when not in use.[\[5\]](#)[\[9\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[\[1\]](#)[\[9\]](#)
- Waste Disposal: Dispose of waste in a designated, properly labeled hazardous waste container in accordance with local, state, and federal regulations.[\[5\]](#)[\[9\]](#)[\[11\]](#)

Spill Response Protocol

Objective: To provide a safe and effective procedure for managing a spill of **3-Nonoxypropan-1-amine**.

Materials:

- Spill kit containing absorbent material (e.g., vermiculite, sand)
- Personal Protective Equipment (as listed in 3.1)
- Waste disposal bags and labels
- Sodium bicarbonate or other suitable neutralizing agent for acidic contaminants

Procedure:

- Evacuation: Evacuate all non-essential personnel from the immediate spill area.
- Ventilation: Ensure the area is well-ventilated, and if possible, increase the ventilation in the fume hood where the spill occurred.
- Containment:
 - For small spills, use an inert absorbent material like sand or vermiculite to contain the liquid.[\[11\]](#)
 - For larger spills, dike the area to prevent spreading.
- Neutralization (if applicable): While not always recommended for the spilled amine itself, if the amine has come into contact with an acid, a neutralizing agent may be necessary.
- Cleanup:
 - Carefully scoop the absorbent material into a designated hazardous waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Decontamination: Decontaminate all equipment used for cleanup.
- Reporting: Report the spill to the laboratory supervisor and the institutional safety office.

Safety Precautions and First Aid

Engineering Controls

- Fume Hood: Always handle **3-Nonoxypropan-1-amine** inside a certified chemical fume hood.[\[5\]](#)[\[11\]](#)
- Eyewash Station and Safety Shower: Ensure that a functional eyewash station and safety shower are immediately accessible in the work area.[\[5\]](#)[\[9\]](#)[\[11\]](#)

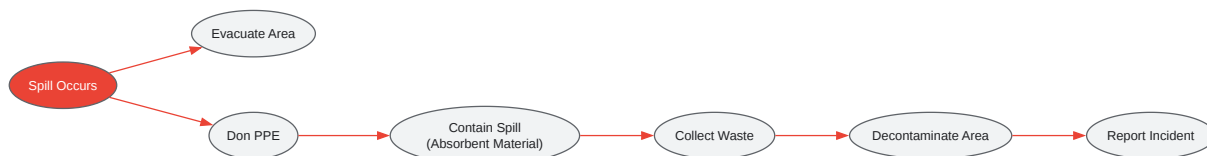
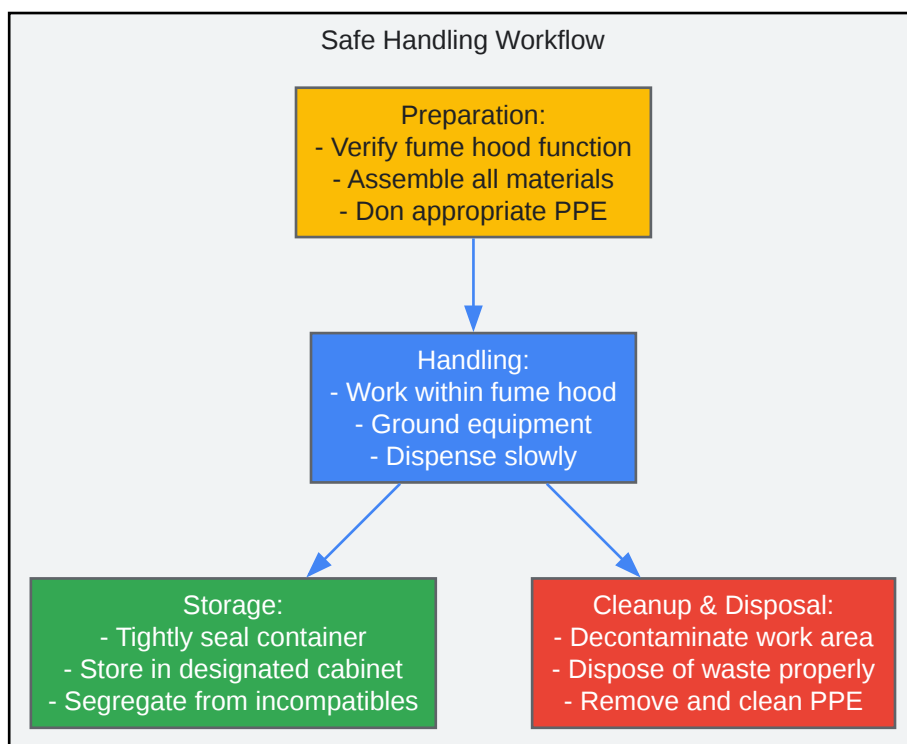
Personal Protective Equipment (PPE)

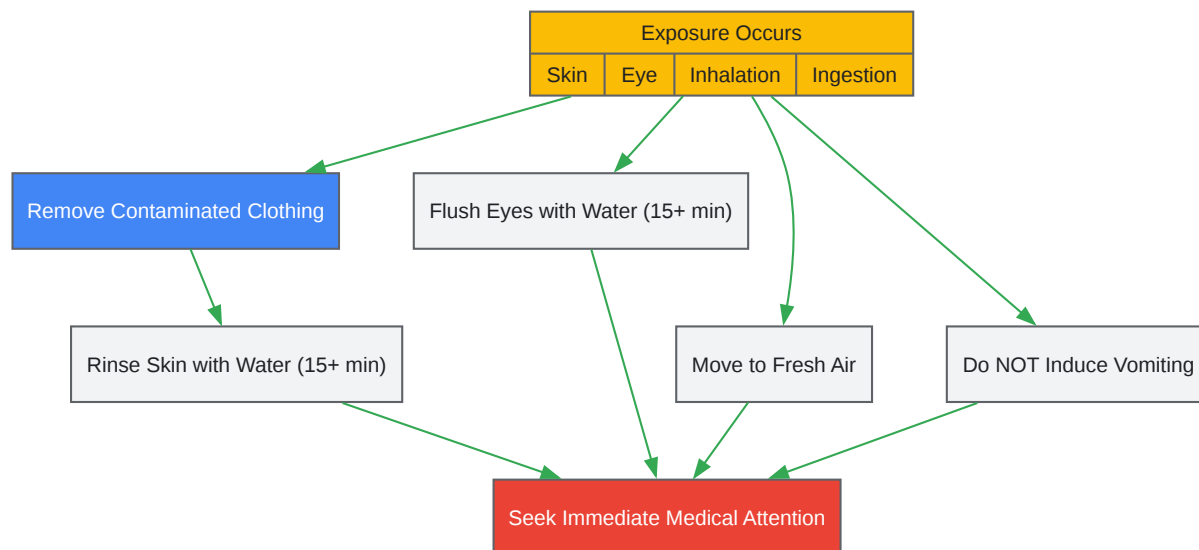
- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[2\]](#)[\[9\]](#)
- Skin Protection: Wear a flame-retardant laboratory coat and chemically resistant gloves (nitrile or neoprene are generally suitable for short-term use, but glove compatibility should be verified).[\[9\]](#)
- Respiratory Protection: If there is a risk of inhalation exposure (e.g., outside of a fume hood), use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and amines.[\[9\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[9][11][12] Remove contact lenses if present and easy to do.[9][11] Seek immediate medical attention.[5][9][11]
Skin Contact	Immediately remove all contaminated clothing.[9][11][13] Wash the affected area with soap and water for at least 15 minutes.[13] Seek immediate medical attention.[4][5][11]
Inhalation	Move the person to fresh air.[11][13] If breathing is difficult or has stopped, provide artificial respiration.[9][11][13] Seek immediate medical attention.[4][11][13]
Ingestion	Do NOT induce vomiting.[5][9][11] Rinse mouth with water.[5][11] If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person.[4][5][9] Seek immediate medical attention.[4][11][13]

Visualizations





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